

Health and Safety Profile of 4-Dibenzofuranol: A Technical Guide

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Compound of Interest

Compound Name: *4-Dibenzofuranol*

Cat. No.: *B176198*

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Disclaimer: This document provides a summary of available health and safety information for **4-Dibenzofuranol** and related compounds. It is intended for researchers, scientists, and drug development professionals. Specific toxicological data for **4-Dibenzofuranol** is limited in publicly available literature. Therefore, information on the parent compound, dibenzofuran, and its derivatives is included to provide a general understanding of potential hazards. All laboratory work should be conducted with appropriate personal protective equipment and in accordance with institutional safety protocols.

Chemical and Physical Properties

4-Dibenzofuranol, also known as 4-hydroxydibenzofuran, is a derivative of dibenzofuran. The available data for its physical and chemical properties are summarized below.

Property	Value	Reference
Chemical Formula	$C_{12}H_8O_2$	N/A
Molecular Weight	184.19 g/mol	N/A
Appearance	Pale peach fluffy crystalline powder	[1]
Melting Point	125 °C	[1]
Storage Temperature	2-8°C, under nitrogen	[1]
HS Code	2932990090	[1]

Hazard Identification and Classification

Specific GHS classification for **4-Dibenzofuranol** is not widely available. However, a supplier provides the following hazard and precautionary statements[\[1\]](#):

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: call a POISON CENTER or doctor/physician IF you feel unwell.
- P302+P352: IF ON SKIN: wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove victim to fresh air and Keep at rest in a position comfortable for breathing.
- P330: Rinse mouth.
- P363: Wash contaminated clothing before reuse.
- P501: Dispose of contents/container to...

For the parent compound, dibenzofuran, the GHS classification includes H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled), and H411 (Toxic to aquatic life with long lasting effects)[2].

Toxicological Information

Direct toxicological studies on **4-Dibenzofuranol** are not readily available in the public domain. Information on the parent compound, dibenzofuran, and its derivatives can provide some insight into the potential toxicological profile.

Dibenzofuran itself is considered to have relatively low toxicity[2]. However, polychlorinated dibenzofurans are known to be significantly more toxic, with their effects often mediated through the aryl hydrocarbon receptor (AhR) signaling pathway[3].

A study on a dibenzofuran oxime derivative, GIZH-272, found it to be "practically non-toxic" in an acute oral toxicity study in mice, placing it in the 5th class of toxicity[4]. Another study on a benzofuran derivative reported an LD50 of greater than 2000 mg/kg in rats[5]. While these are derivatives, they suggest that the toxicity can vary significantly based on the specific substitutions on the dibenzofuran core.

Acute Toxicity:

- Oral: Harmful if swallowed (H302)[[1](#)].
- Dermal: Harmful in contact with skin (H312)[[1](#)].
- Inhalation: Harmful if inhaled (H332)[[1](#)].

Skin Corrosion/Irritation:

- No specific data is available for **4-Dibenzofuranol**.

Eye Damage/Irritation:

- No specific data is available for **4-Dibenzofuranol**.

Respiratory or Skin Sensitization:

- No data available.

Germ Cell Mutagenicity:

- No data available for **4-Dibenzofuranol**. The parent compound, furan, is metabolized to a reactive metabolite, cis-2-butene-1,4-dial, which is mutagenic in the Ames assay[[6](#)][[7](#)]. The relevance of this to **4-Dibenzofuranol** is unknown.

Carcinogenicity:

- No data available. Dibenzofuran is classified by the EPA as a Group D substance, not classifiable as to human carcinogenicity[[8](#)].

Reproductive Toxicity:

- No data available.

Specific Target Organ Toxicity (Single and Repeated Exposure):

- No data available.

Experimental Protocols

While specific experimental data for **4-Dibenzofuranol** is lacking, the following are generalized protocols for key toxicological endpoints based on OECD guidelines. These would be the standard methods used to assess the safety of a new chemical like **4-Dibenzofuranol**.

4.1 Acute Oral Toxicity - Up-and-Down Procedure (OECD Test Guideline 425)

- Objective: To determine the acute oral toxicity (LD50) of a substance.
- Test Animal: Typically rats or mice.
- Procedure:
 - Animals are fasted prior to dosing.
 - A single animal is dosed with the test substance at a starting dose level.
 - The animal is observed for signs of toxicity and mortality for up to 14 days.
 - If the animal survives, the next animal is dosed at a higher dose level. If the animal dies, the next is dosed at a lower level.
 - This sequential dosing continues until the stopping criteria are met.
 - The LD50 is then calculated using the maximum likelihood method.
- Observations: Include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.

4.2 In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD Test Guideline 439)

- Objective: To identify substances that are irritating to the skin.
- Test System: A reconstructed human epidermis model (e.g., EpiDerm™, EpiSkin™).
- Procedure:

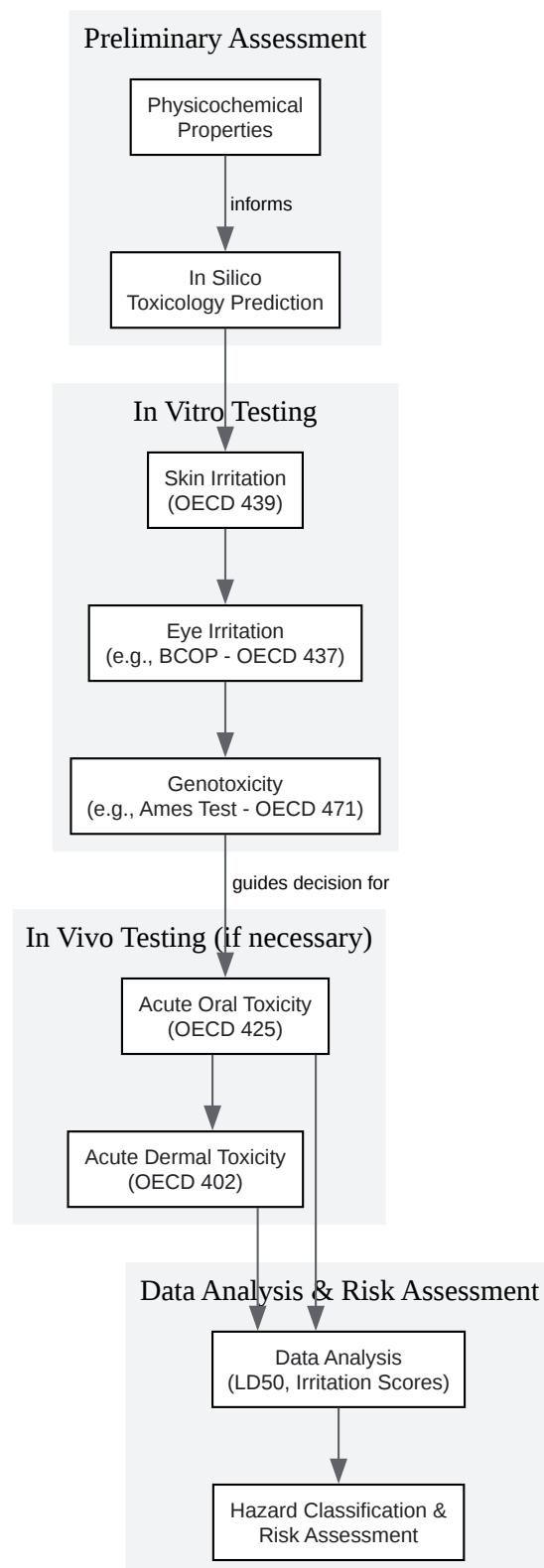
- The test substance is applied topically to the surface of the skin tissue model.
- After a defined exposure period, the substance is removed by washing.
- The tissue is incubated for a post-exposure period.
- Cell viability is measured using a cell viability assay (e.g., MTT assay).
- Classification: A substance is identified as an irritant if the mean tissue viability is reduced below a defined threshold (typically $\leq 50\%$) compared to the negative control.

4.3 Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

- Objective: To determine the potential of a substance to cause eye irritation or corrosion.
- Test Animal: Albino rabbit.
- Procedure:
 - A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.
 - The eyes are examined and scored for ocular reactions at 1, 24, 48, and 72 hours after application.
 - The scores for corneal opacity, iris lesions, and conjunctival redness and chemosis are recorded.
- Classification: The classification of the substance is based on the severity and reversibility of the ocular lesions.

Visualizations

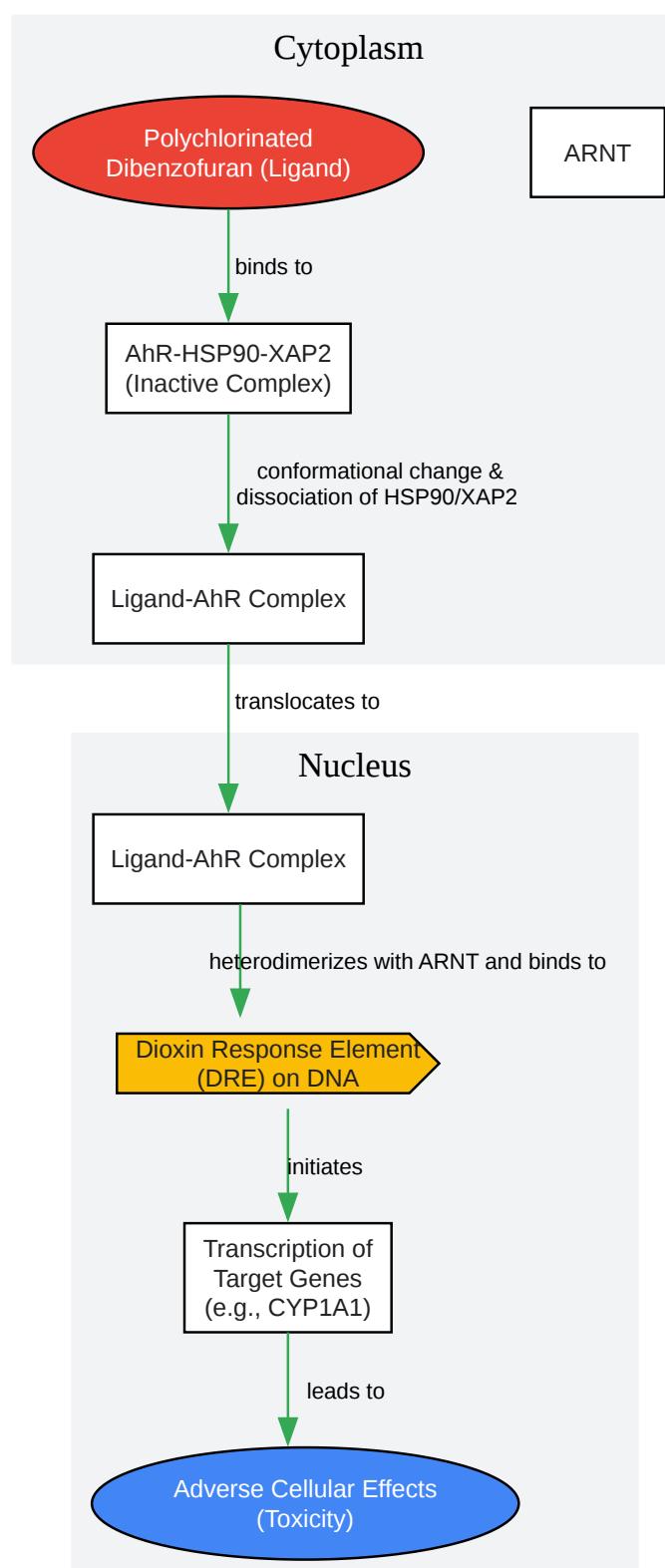
5.1 Experimental Workflow for Acute Toxicity Assessment



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Caption: A generalized experimental workflow for assessing the acute toxicity of a chemical compound.

5.2 Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

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Caption: The Aryl Hydrocarbon Receptor (AhR) signaling pathway, a known mechanism for the toxicity of polychlorinated dibenzofurans. Its relevance to **4-Dibenzofuranol** is currently unknown.

Handling and Storage

Handling:

- Avoid contact with skin and eyes[9].
- Avoid formation of dust and aerosols.
- Use in a well-ventilated place[9].
- Wear suitable protective clothing[9].
- Use non-sparking tools.
- Prevent fire caused by electrostatic discharge[9].

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place[9].
- Store under an inert atmosphere is recommended for some dibenzofuran derivatives.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles[10].
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure[10].
- Respiratory Protection: A NIOSH/MSHA approved air-purifying respirator may be required if dust is generated[10].

First-Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur[2].
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician[2].
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention[2].
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur[2].

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam[10].
- Specific Hazards: Fine dust dispersed in air may ignite.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear[10].

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation[2].
- Environmental Precautions: Should not be released into the environment[2].
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dusty conditions[10].

Conclusion

The available data on the health and safety of **4-Dibenzofuranol** is limited. Based on information from suppliers and data on the parent compound, dibenzofuran, **4-Dibenzofuranol** should be handled as a compound that is harmful if swallowed, inhaled, or in contact with skin. Standard laboratory safety precautions, including the use of appropriate personal protective equipment, are essential. Further toxicological studies are required to fully characterize the

health and safety profile of this compound. The provided experimental protocols and diagrams offer a framework for how such an assessment could be conducted and for understanding potential mechanisms of toxicity based on related compounds.

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